

what are the physical properties of n-Butyltrichlorotin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *n*-Butyltrichlorotin

Cat. No.: B050099

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An In-depth Technical Guide to the Physical Properties of **n**-Butyltrichlorotin

This technical guide provides a comprehensive overview of the core physical properties of **n**-Butyltrichlorotin (CAS No. 1118-46-3), also known as butyltrichlorostannane or monobutyltin trichloride (MBTC). The information is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Core Physical and Chemical Properties

n-Butyltrichlorotin is a colorless to yellow or brown liquid organotin compound.^{[1][2]} It is recognized for its role as an intermediate in the synthesis of other organotin compounds, as a stabilizer for PVC, and in creating tin dioxide coatings on glass through chemical vapor deposition.^{[2][3]} The compound is moisture-sensitive and will release corrosive hydrogen chloride upon hydrolysis.^{[3][4][5]}

Quantitative Data Summary

The physical properties of **n**-Butyltrichlorotin are summarized in the table below. Data has been aggregated from various chemical data sources.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₉ Cl ₃ Sn	[1][2][4][5]
Molecular Weight	282.18 g/mol (also cited as 282.2 g/mol and 282.176 g/mol)	[1][4][6][7][8]
Appearance	Colorless to yellow or brown liquid	[1][2][4]
Odor	Acidic, acrid, irritating	[1][6][8]
Melting Point	-63 °C	[1][2][4][6][8][9]
Boiling Point	196 °C at atmospheric pressure[6] 93 °C at 10 mmHg[2][3][4][10][11] 98 °C at 10 mmHg[8] 102 °C at 12 mmHg[9]	[2][3][4][6][8][9][10][11]
Density	1.69 g/cm ³ at 20 °C[6] 1.693 g/mL at 25 °C[4][10][11] 1.71 g/mL at 25 °C/4 °C[9] 1.73 g/mL[2]	[2][4][6][9][10][11]
Vapor Pressure	0.111 hPa at 20 °C (equivalent to 11.1 Pa)[4][6] 0.077 mmHg at 25 °C[5][12]	[4][5][6][12]
Flash Point	81 °C (178 °F) (closed cup)[8] [9][13] No flash point before boiling observed in one study[6]	[6][8][9][13]
Refractive Index	n ₂₀ /D 1.523[4][10] n ₂₀ /D 1.5244[8][9] n ₂₀ /D 1.52[2] n ₂₅ /D 1.5190[9]	[2][4][8][9][10]
Solubility	Reacts with water (hydrolyzes) [4][6]. Soluble in most common organic solvents.[3][4][9]	[3][4][6][9]

Viscosity	2.25 mm ² /s	[4]
Auto-ignition Temp.	560 °C at 1017 hPa	[1][6][13]

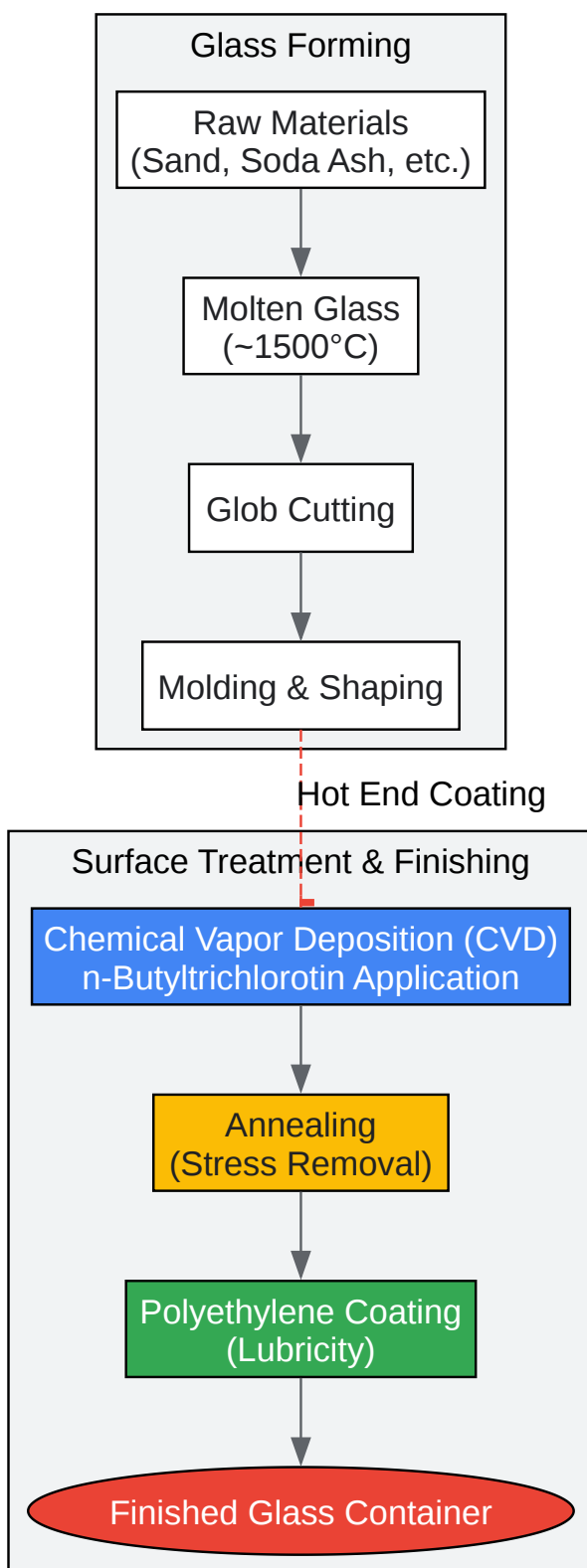
Experimental Protocols for Property Determination

While the specific studies providing the data above are not detailed in the publicly available summaries, the determination of these physical properties follows standard laboratory methodologies.

- **Boiling Point:** The boiling point is typically determined through distillation. For substances sensitive to decomposition at atmospheric pressure, vacuum distillation is employed, which is why many reported values are at reduced pressures (e.g., 10 mmHg). [2][3][4][8][9][10][11]
The temperature of the vapor at which the liquid-vapor phases are in equilibrium is recorded as the boiling point at that specific pressure.
- **Melting Point:** The melting point is determined by heating a small, solid sample of the substance (frozen in this case) and observing the temperature range over which it transitions to a liquid. The capillary tube method is a common technique, where the sample is heated in a calibrated apparatus until melting is observed.
- **Density:** Density is typically measured using a pycnometer or a digital density meter. The mass of a known volume of the liquid is measured at a specific, controlled temperature (e.g., 20 °C or 25 °C) to calculate the density. [2][4][6][9][10][11]
- **Refractive Index:** This is measured using a refractometer, often an Abbé refractometer. A drop of the liquid is placed on the prism, and the instrument measures the angle at which light is refracted as it passes through the substance at a controlled temperature and a specific wavelength of light (typically the sodium D-line, 589 nm). [2][4][8][9][10]
- **Flash Point:** The flash point is determined using either an open-cup or closed-cup apparatus. A sample is heated, and an ignition source is periodically passed over the surface. The flash point is the lowest temperature at which the vapors above the liquid will ignite momentarily. [8][9][13]

Application Workflow: Glass Surface Coating

A primary industrial use of **n-Butyltrichlorotin** is in the manufacturing of glass containers, where it serves as a precursor for a tin dioxide coating.^[3] This coating improves scratch resistance and strength. The process involves on-line chemical vapor deposition (CVD) onto the hot glass surface.^[3]



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Caption: Workflow for glass container manufacturing using **n-Butyltrichlorotin**.

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- To cite this document: BenchChem. [what are the physical properties of n-Butyltrichlorotin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050099#what-are-the-physical-properties-of-n-butyltrichlorotin]

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